

# 5-Formylfuran-2-carbonitrile CAS number and synonyms

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## Compound of Interest

Compound Name: 5-Formylfuran-2-carbonitrile

Cat. No.: B1206125

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## Technical Guide: 5-Formylfuran-2-carbonitrile

Audience: Researchers, scientists, and drug development professionals

This document provides core identification information for **5-Formylfuran-2-carbonitrile**, a key heterocyclic compound utilized in various chemical syntheses.

## Chemical Identity

The primary identifier for **5-Formylfuran-2-carbonitrile** is its CAS (Chemical Abstracts Service) number, which is a unique numerical identifier assigned to every chemical substance.

Identifier Type	Value
CAS Number	42061-89-2[1][2]
Molecular Formula	C6H3NO2[1]
Molecular Weight	121.095 g/mol [1]
InChIKey	PUQKOVPRPNHYQIY-UHFFFAOYAL[1]
MDL Number	MFCD08236798[1]

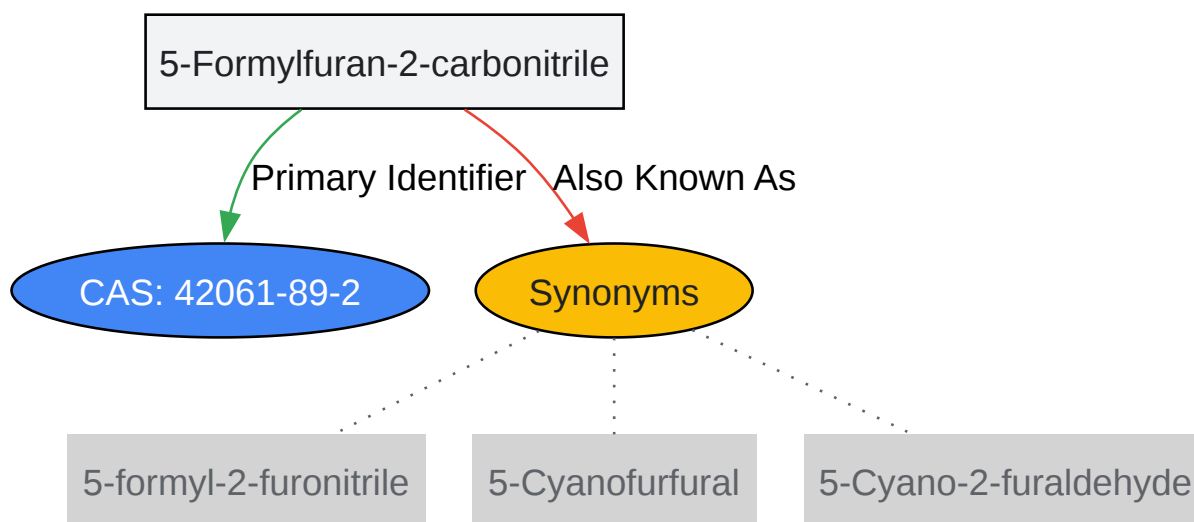
## Synonyms and Alternative Names

**5-Formylfuran-2-carbonitrile** is also known by several other names in literature and chemical databases. These synonyms are crucial for comprehensive literature searches and procurement.<sup>[1]</sup><sup>[2]</sup>

Synonym
5-formyl-2-furonitrile <sup>[1]</sup>
5-Cyanofurfural <sup>[2]</sup>
5-Cyano-2-furaldehyde <sup>[2]</sup>
5-formyl-furan-2-carbonitrile <sup>[1]</sup>
5-methanoylfuran-2-carbonitrile <sup>[1]</sup>
Furfural Impurity 16 <sup>[2]</sup>

## Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the chemical name and its various identifiers.



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Caption: Relationship between the primary chemical name and its identifiers.

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## References

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. 5-FORMYLFURAN-2-CARBONITRILE | 42061-89-2 [amp.chemicalbook.com]
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